

An In-depth Technical Guide to the Physicochemical Properties of 1-Methylpiperazine

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Compound of Interest

Compound Name: 1-Methylpiperazine

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Abstract

1-Methylpiperazine ($C_5H_{12}N_2$) is a heterocyclic amine that serves as a crucial building block in organic synthesis, particularly in the pharmaceutical industry. Its structural motif is incorporated into a variety of active pharmaceutical ingredients (APIs), including antipsychotics, antihistamines, and antibiotics. A thorough understanding of its physicochemical properties is paramount for optimizing reaction conditions, developing robust formulations, and ensuring the safety and efficacy of resulting drug products. This technical guide provides a comprehensive overview of the core physicochemical properties of **1-Methylpiperazine**, detailed experimental protocols for their determination, and its role as a key intermediate in the synthesis of notable pharmaceuticals.

Core Physicochemical Properties

The fundamental physical and chemical characteristics of **1-Methylpiperazine** are summarized below. These values are critical for its handling, application in synthesis, and for predicting its behavior in various chemical environments.

Table 1: General and Physical Properties of 1-Methylpiperazine

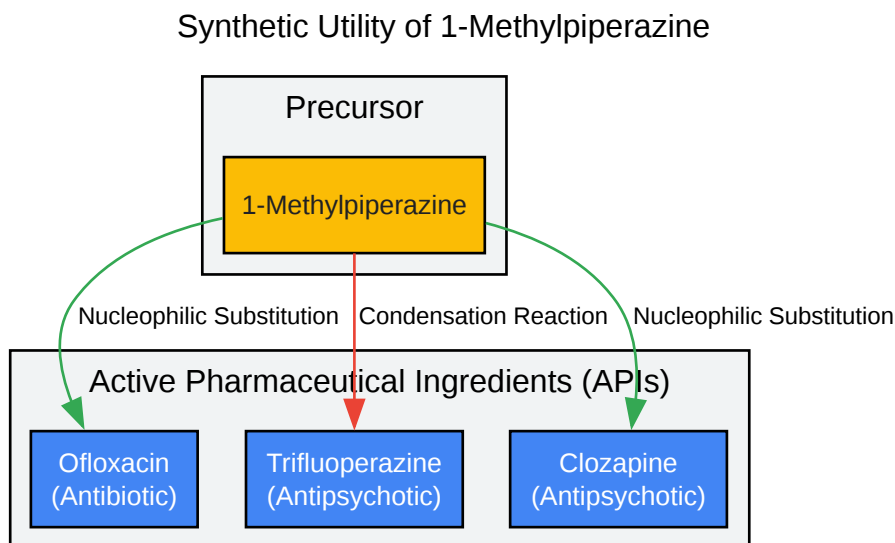
Property	Value	Reference(s)
Molecular Formula	C ₅ H ₁₂ N ₂	[1]
Molecular Weight	100.16 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[2]
Odor	Strong ammonia-like	[3]
Melting Point	-6 °C	[1]
Boiling Point	138 °C (at 1013 hPa)	[1][4]
Density	0.903 g/mL (at 25 °C)	[1][4]
Refractive Index	n ₂₀ /D 1.466	[1][4]
Vapor Pressure	12 hPa (at 20 °C)	[1]
Vapor Density	3.5 (vs air)	[4]

Table 2: Chemical and Solubility Properties of 1-Methylpiperazine

Property	Value	Reference(s)
pKa (at 25°C)	pKa ₁ : 4.94 (+2); pKa ₂ : 9.09 (+1)	[5]
pH	11-12 (50 g/L in H ₂ O at 20 °C)	[6]
Flash Point	34 °C (closed cup)	[6]
Autoignition Temperature	320 °C	[6]
Explosive Limits	1.2 - 9.9 % (v/v)	[6]
Water Solubility	>200 g/L (Highly Soluble)	[3]
Solubility in Organic Solvents	Miscible with methanol, ethanol, diethyl ether, and chloroform.	[3][5]

Role in Pharmaceutical Synthesis

1-Methylpiperazine is a key intermediate in the synthesis of numerous blockbuster drugs. Its piperazine ring is a common feature in centrally active agents, where it often imparts desirable properties such as blood-brain barrier permeability and receptor binding affinity. The diagram below illustrates its role as a precursor to several important APIs.[2][3]



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Synthetic utility of **1-Methylpiperazine** in drug manufacturing.

Experimental Protocols for Property Determination

Accurate determination of physicochemical properties is essential for research and development. The following sections detail standard laboratory protocols for key parameters.

Determination of pKa by Potentiometric Titration

The acid dissociation constants (pKa) of **1-Methylpiperazine**, a diprotic base, are determined by potentiometric titration. This method involves monitoring pH changes of a solution of the amine upon the incremental addition of a standardized acid.

Materials:

- Calibrated pH meter and electrode

- Magnetic stirrer and stir bar
- Burette (Class A)
- **1-Methylpiperazine** sample
- Standardized 0.1 M Hydrochloric Acid (HCl) solution
- Standardized 0.1 M Sodium Hydroxide (NaOH) solution
- Deionized water, purged with nitrogen to remove dissolved CO₂
- 0.15 M Potassium Chloride (KCl) solution (to maintain constant ionic strength)

Procedure:

- Preparation: Prepare a ~1 mM solution of **1-Methylpiperazine** in a reaction vessel. To ensure both protonation states can be observed, acidify the solution to a pH of ~1.8-2.0 with 0.1 M HCl. Add KCl solution to maintain a constant ionic strength.^[7]
- Titration: Place the vessel on a magnetic stirrer and immerse the calibrated pH electrode. Begin stirring.
- Data Collection: Titrate the solution by adding small, precise increments (e.g., 0.1 mL) of the standardized 0.1 M NaOH solution from the burette.^[8]
- Equilibration: After each addition, allow the pH reading to stabilize before recording the value and the total volume of titrant added.
- Endpoint: Continue the titration until the pH reaches approximately 12-12.5, well past the second equivalence point.
- Analysis: Plot the recorded pH values against the volume of NaOH added. The pKa values correspond to the pH at the half-equivalence points. More precisely, the inflection points on the titration curve represent the equivalence points, and the pKa values can be determined from the first and second derivative plots of the curve.^{[8][9]}

Determination of Boiling Point by Micro-Scale (Thiele Tube) Method

This method is suitable for small sample volumes and provides an accurate boiling point measurement.^[10]^[11]

Materials:

- Thiele tube filled with mineral oil
- Thermometer
- Small test tube (e.g., fusion tube)
- Capillary tube (sealed at one end)
- Bunsen burner or other heat source

Procedure:

- Sample Preparation: Add approximately 0.5 mL of **1-Methylpiperazine** to the small test tube.
- Capillary Insertion: Place the capillary tube into the test tube with its open end submerged in the liquid.
- Assembly: Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Heating: Insert the assembly into the Thiele tube, making sure the side arm is heated gently and evenly with a small flame.^[11]
- Observation: As the temperature rises, a stream of bubbles will emerge from the capillary tube as trapped air and then the sample's vapor escape. Continue heating until a rapid, continuous stream of bubbles is observed.
- Measurement: Remove the heat source. The boiling point is the temperature at which the bubble stream stops and the liquid just begins to be drawn back into the capillary tube.^[11]^[12]

Determination of Density by Digital Density Meter

Based on the oscillating U-tube principle, this is a rapid and highly accurate method for determining the density of liquids.^[13]^[14]

Materials:

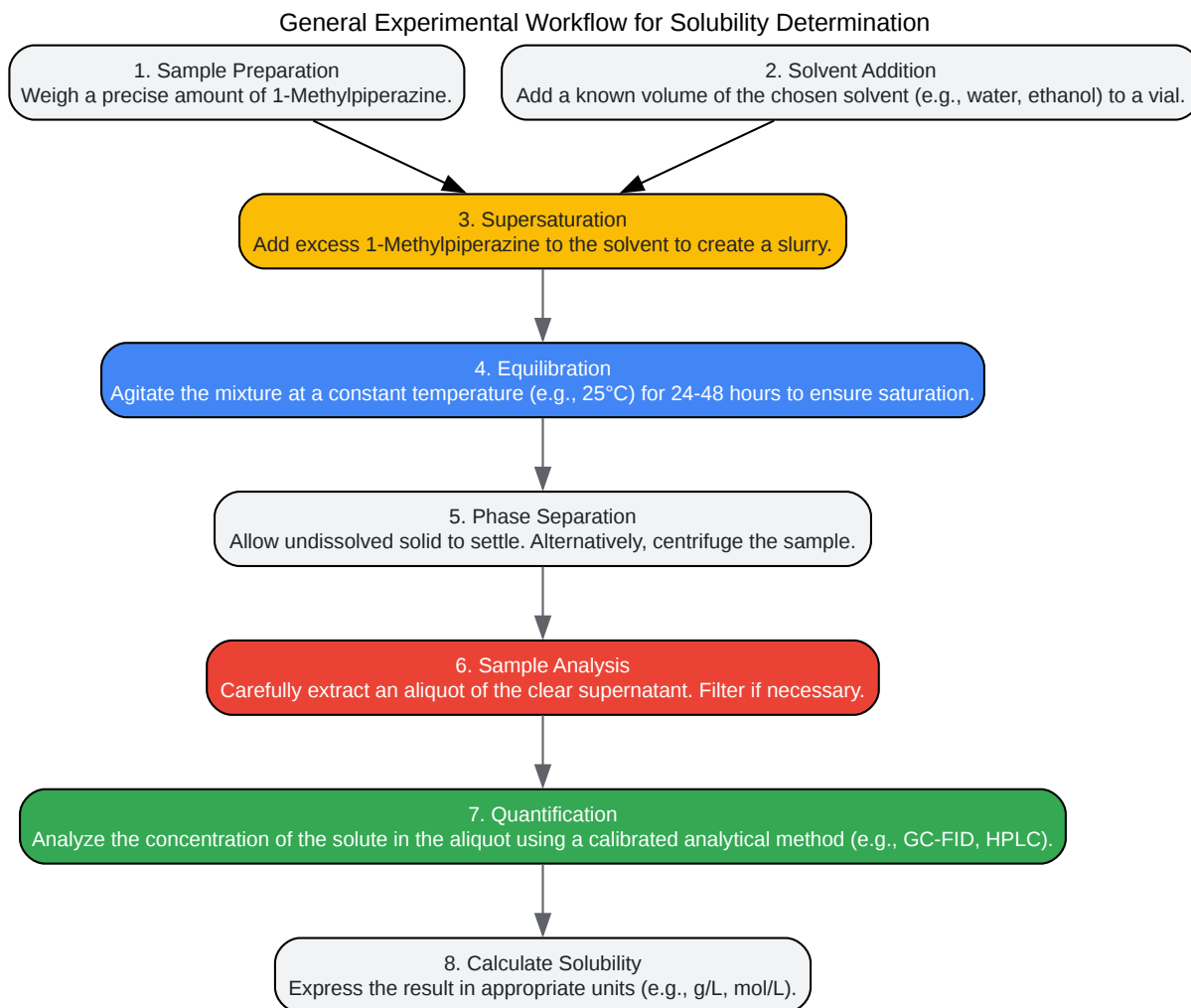
- Digital Density Meter (e.g., compliant with ASTM D4052)
- Syringe for sample injection
- **1-Methylpiperazine** sample
- High-purity water and air for calibration

Procedure:

- Calibration: Calibrate the instrument according to the manufacturer's instructions, typically using dry air and deionized water as standards at a specified temperature (e.g., 25 °C).
- Sample Introduction: Introduce a small volume (typically <1 mL) of the **1-Methylpiperazine** sample into the oscillating U-tube using a syringe, ensuring no air bubbles are present in the measurement cell.^[14]
- Measurement: The instrument measures the change in the oscillation frequency of the U-tube caused by the mass of the sample.
- Calculation: The instrument's software uses this frequency change, in conjunction with calibration data, to calculate and display the density of the sample.^[13]
- Cleaning: Thoroughly clean the measurement cell with appropriate solvents and dry it before the next measurement.

Workflow for Solubility Determination

The following workflow outlines a general procedure for determining the qualitative and quantitative solubility of a compound like **1-Methylpiperazine** in various solvents.



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Workflow for determining the solubility of **1-Methylpiperazine**.

Safety and Handling

1-Methylpiperazine is a flammable, corrosive, and toxic liquid.[14] It can cause severe skin burns and eye damage.[14] Inhalation may be harmful or toxic.[14] It is essential to handle this chemical in a well-ventilated area, preferably within a fume hood, while wearing appropriate

personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. Keep away from heat, sparks, and open flames.[1]

Conclusion

The physicochemical properties of **1-Methylpiperazine** dictate its behavior in chemical synthesis and formulation. This guide provides essential data and standardized protocols to support its effective and safe use in research and drug development. A comprehensive understanding of these parameters is fundamental to leveraging this versatile building block for the creation of novel and effective pharmaceutical agents.

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